

Validating the Specificity of Oxytetracycline Calcium's Antibacterial Action: A Comparative Guide

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Compound of Interest

Compound Name: *Oxytetracycline calcium*

Cat. No.: *B10787090*

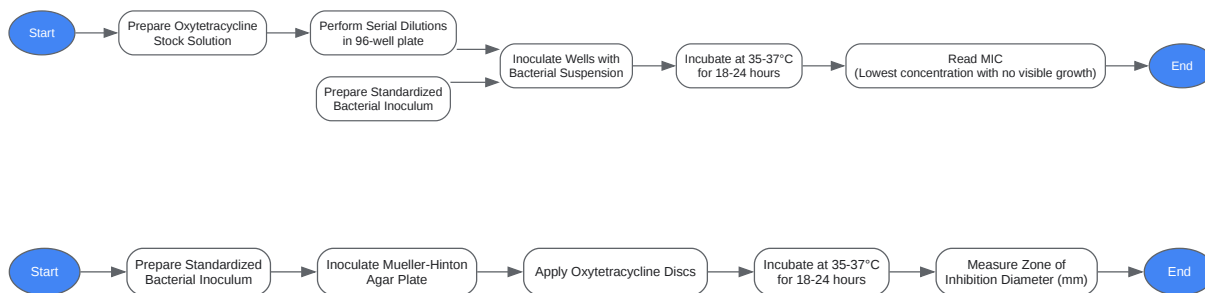
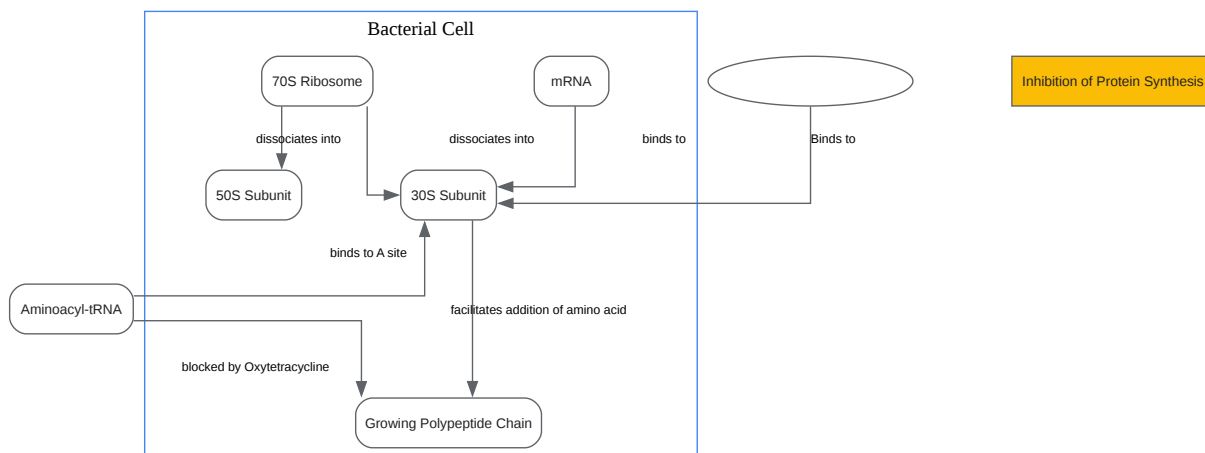
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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the antibacterial specificity of **oxytetracycline calcium** against other tetracycline alternatives, supported by experimental data. The information is intended to assist researchers in making informed decisions for their experimental designs and drug development pipelines.

Mechanism of Action: A Broad-Spectrum Approach

Oxytetracycline is a broad-spectrum antibiotic belonging to the tetracycline class.^{[1][2][3][4]} Its primary mechanism of action involves the inhibition of protein synthesis in both Gram-positive and Gram-negative bacteria.^[1] Oxytetracycline achieves this by binding to the 30S ribosomal subunit of the bacterial ribosome, which in turn prevents the attachment of aminoacyl-tRNA to the ribosomal acceptor (A) site. This action effectively halts the elongation of the polypeptide chain, thereby inhibiting bacterial growth and replication.



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References

- 1. researchgate.net [researchgate.net]
- 2. Use of Oral Doxycycline for Community-acquired Methicillin-resistant Staphylococcus aureus (CA-MRSA) Infections - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. pubs.acs.org [pubs.acs.org]
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